

# Application Note and Protocol: Synthesis and Crystallization of Iron(III), tris(diethyldithiocarbamato)-

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## Compound of Interest

Compound Name: Iron, tris(diethyldithiocarbamato)-

Cat. No.: B087258

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Iron(III), tris(diethyldithiocarbamato)- ( $\text{Fe}(\text{Et}_2\text{dtc})_3$ ) is an octahedral coordination complex of iron(III).<sup>[1]</sup> This compound is of significant interest in coordination chemistry and materials science due to its characteristic spin-crossover (SCO) behavior, where its magnetic state is sensitive to temperature.<sup>[1][2]</sup> At low temperatures, it exists in a low-spin configuration, transitioning to a high-spin state near room temperature.<sup>[1]</sup> This property makes it a model compound for studying magnetic phenomena in molecular materials. Additionally, its reactivity with nitric oxide allows for its use as an efficient NO trapping agent.<sup>[1]</sup> This protocol details a reliable method for the synthesis of  $\text{Fe}(\text{Et}_2\text{dtc})_3$  via a salt metathesis reaction and its subsequent crystallization to obtain a high-purity solid.

## Experimental Protocol

This protocol outlines the necessary steps for the synthesis of the Iron(III), tris(diethyldithiocarbamato)- complex, followed by the procedure for obtaining high-quality crystals.

### 1. Materials and Equipment

- Reagents:

- Sodium diethyldithiocarbamate trihydrate ( $\text{NaS}_2\text{CNEt}_2 \cdot 3\text{H}_2\text{O}$ )
- Iron(III) chloride hexahydrate ( $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ ) or Iron(II) chloride tetrahydrate ( $\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$ )[3]
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Distilled or deionized water
- Equipment:
  - Magnetic stirrer and stir bar
  - Beakers or Erlenmeyer flasks
  - Graduated cylinders
  - Büchner funnel and filter paper
  - Vacuum flask
  - Crystallizing dish or beaker for slow evaporation
  - Spatula and weighing balance
  - Fume hood

## 2. Synthesis of Iron(III), tris(diethyldithiocarbamate)-

The synthesis of Iron tris(dithiocarbamate) complexes is typically achieved through salt metathesis reactions.[1][4]

- Prepare Reactant Solutions:
  - In a 100 mL beaker, dissolve 3 equivalents of sodium diethyldithiocarbamate trihydrate in 30 mL of distilled water. Stir until fully dissolved.
  - In a separate 50 mL beaker, dissolve 1 equivalent of an iron salt (e.g.,  $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ ) in 10 mL of distilled water.

- Reaction:
  - While stirring the sodium diethyldithiocarbamate solution, slowly add the iron salt solution dropwise.
  - A dark brown to black precipitate of Iron(III), tris(diethyldithiocarbamato)- will form immediately.[\[1\]](#)
  - Continue stirring the mixture at room temperature for approximately 10-15 minutes to ensure the reaction goes to completion.[\[3\]](#)
- Isolation and Purification:
  - Collect the precipitate by vacuum filtration using a Büchner funnel.
  - Wash the solid product thoroughly with several portions of distilled water to remove any unreacted salts and impurities.
  - Allow the solid to air-dry on the filter paper or in a desiccator to remove residual water. The product is a dark brown to black solid.[\[1\]](#)

### 3. Crystallization

- Dissolution:
  - Transfer the dried, crude  $\text{Fe}(\text{Et}_2\text{dtc})_3$  powder to a clean beaker.
  - Add a minimal amount of dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) and stir to dissolve the solid completely. The solution should be highly concentrated.
- Slow Evaporation:
  - Cover the beaker with parafilm or aluminum foil and pierce a few small holes in the covering. This will allow for the slow evaporation of the solvent.
  - Place the beaker in a fume hood, undisturbed, at room temperature.
- Crystal Formation:

- Over a period of several days, as the dichloromethane slowly evaporates, dark red or black crystals of  $\text{Fe}(\text{Et}_2\text{dtc})_3$  will form.[\[3\]](#)
- Once a suitable amount of crystals has formed, they can be collected by decanting the remaining solvent.
- The crystals should be dried under a gentle stream of nitrogen or in a vacuum to remove any remaining solvent.

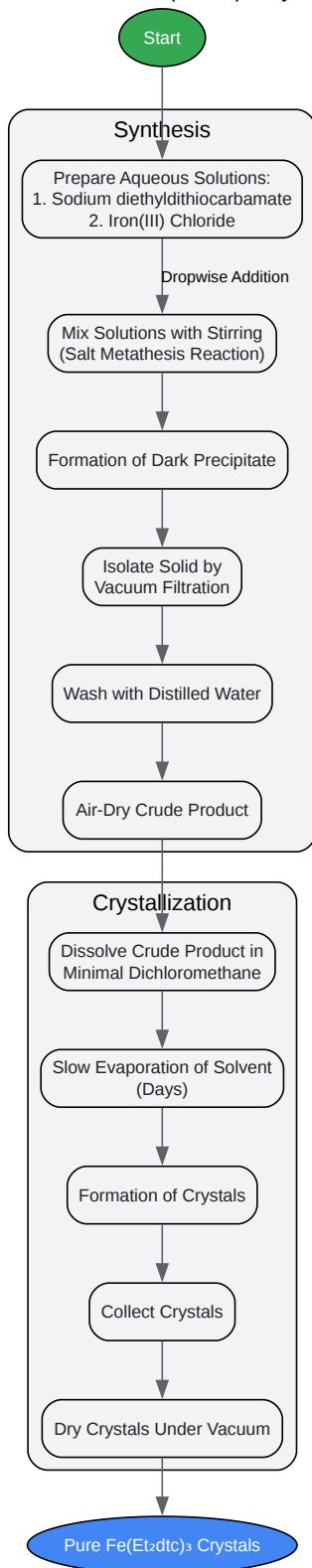
## Data Presentation

Table 1: Physicochemical and Characterization Data for Iron(III), tris(diethyldithiocarbamato)-

Property	Value	Reference(s)
IUPAC Name	Tris(diethyldithiocarbamato)iron	<a href="#">[1]</a>
Chemical Formula	$\text{C}_{15}\text{H}_{30}\text{FeN}_3\text{S}_6$	<a href="#">[1]</a> <a href="#">[5]</a>
Molar Mass	500.63 g/mol	<a href="#">[1]</a>
Appearance	Dark brown to black solid	<a href="#">[1]</a>
Density	1.404 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Soluble in organic solvents like dichloromethane	<a href="#">[1]</a>
Symmetry	Octahedral coordination with idealized $D_3$ symmetry	<a href="#">[1]</a>
X-ray Crystallography	Fe-S bond length: ~231 pm at 79 K (low-spin), ~241 pm at 297 K (high-spin - corrected value from original)	<a href="#">[1]</a>
Magnetic Properties	Exhibits spin-crossover (SCO) behavior sensitive to temperature	<a href="#">[1]</a> <a href="#">[2]</a>

Note: The original source stated an Fe-S bond length of 356 pm at 297 K, which is likely a typographical error and has been adjusted to a more typical value for high-spin Fe(III)-S bonds based on general chemical knowledge.

## Mandatory Visualization

Experimental Workflow for  $\text{Fe}(\text{Et}_2\text{dtc})_3$  Crystal Preparation[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and crystallization of Iron(III), tris(diethyldithiocarbamato)-.

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## References

- 1. Iron tris(diethyldithiocarbamate) - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Iron tris(dimethyldithiocarbamate) - Wikipedia [en.wikipedia.org]
- 5. Iron diethyldithiocarbamate | C<sub>15</sub>H<sub>30</sub>FeN<sub>3</sub>S<sub>6</sub> | CID 84123 - PubChem [pubchem.ncbi.nlm.nih.gov]
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